

Historical context and discovery of 4-Methoxy-1-naphthol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methoxy-1-naphthol

Cat. No.: B1194100

[Get Quote](#)

4-Methoxy-1-naphthol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of **4-Methoxy-1-naphthol**, a naphthol derivative with significant biological activities. This document covers the historical context of its discovery, detailed physicochemical properties, experimental protocols for its synthesis, and its role as a modulator of key signaling pathways, including the bacterial Walk/WalR two-component system and the human Pregnane X Receptor (PXR). The information is presented to support further research and development efforts involving this compound.

Introduction

4-Methoxy-1-naphthol, also known as 1-hydroxy-4-methoxynaphthalene, is a member of the naphthol class of organic compounds.[1] While its initial discovery and synthesis are not extensively documented in readily accessible scientific literature, its Beilstein Registry Number is 1818465, suggesting its presence in the chemical literature for a considerable time. Despite the limited number of publications specifically focused on this compound, recent research has highlighted its potential as a novel antibacterial agent and a modulator of human metabolic

pathways.[2][3] This guide aims to consolidate the available technical information on **4-Methoxy-1-naphthol** to facilitate its study and application in research and drug development.

Physicochemical Properties

A summary of the key physicochemical properties of **4-Methoxy-1-naphthol** is presented in the table below. This data is crucial for its handling, formulation, and analysis.

Property	Value	Reference(s)
Molecular Formula	C ₁₁ H ₁₀ O ₂	[4]
Molecular Weight	174.20 g/mol	
CAS Number	84-85-5	
Appearance	Grey to brown-purple crystalline powder	[5]
Melting Point	126-129 °C	
Solubility	Soluble in water	[3]
IUPAC Name	4-methoxynaphthalen-1-ol	[4]
Synonyms	1-Hydroxy-4-methoxynaphthalene, 4-Methoxy- α -naphthol, Walrycin A	[4]

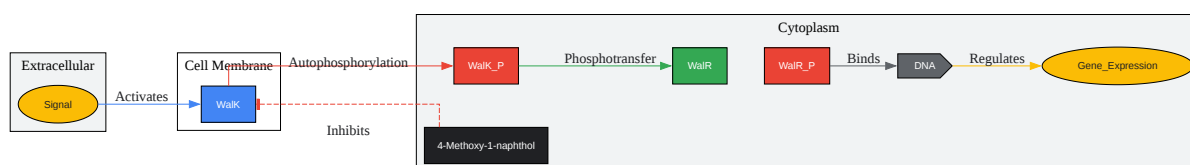
Biological Activity and Signaling Pathways

4-Methoxy-1-naphthol has been identified as a modulator of two significant signaling pathways, indicating its potential as a therapeutic agent.

Inhibition of the WalK/WalR Two-Component Signal Transduction System

4-Methoxy-1-naphthol is a novel inhibitor of the WalK/WalR two-component signal transduction system, which is essential for cell wall metabolism in Gram-positive bacteria.[2][5]

This system is a promising target for new antibacterial drugs. The WalK sensor kinase, upon receiving an external signal, autophosphorylates and then transfers the phosphate group to the WalR response regulator. Phosphorylated WalR then binds to DNA to regulate the expression of genes involved in cell wall homeostasis. By inhibiting this system, **4-Methoxy-1-naphthol** disrupts bacterial cell wall maintenance, leading to cell death.

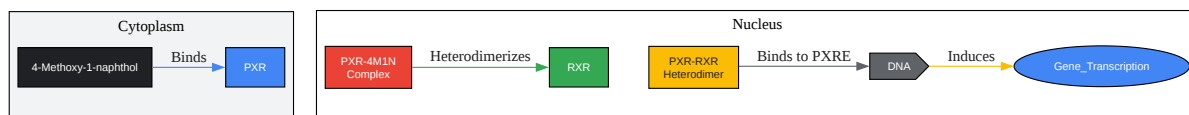


[Click to download full resolution via product page](#)

Inhibition of the WalK/WalR signaling pathway by **4-Methoxy-1-naphthol**.

Activation of the Human Pregnane X Receptor (PXR)

4-Methoxy-1-naphthol has also been identified as a novel human Pregnane X Receptor (PXR) activator.[2][3] PXR is a nuclear receptor that plays a crucial role in the metabolism and clearance of xenobiotics, including many drugs. Upon activation by a ligand, PXR forms a heterodimer with the Retinoid X Receptor (RXR). This complex then binds to PXR response elements (PXREs) on the DNA, leading to the transcription of genes encoding drug-metabolizing enzymes and transporters, such as those in the Cytochrome P450 family (e.g., CYP3A4).[6] The activation of PXR by **4-Methoxy-1-naphthol** suggests its potential to influence drug metabolism and highlights the need to consider drug-drug interactions in its therapeutic application.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tandfonline.com [tandfonline.com]
- 2. 4-METHOXY-1-NAPHTHOL | 84-85-5 [amp.chemicalbook.com]
- 3. 4-METHOXY-1-NAPHTHOL One Chongqing Chemdad Co. , Ltd [chemdad.com]
- 4. 4-Methoxy-1-naphthol | C₁₁H₁₀O₂ | CID 66542 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4-METHOXY-1-NAPHTHOL | 84-85-5 [chemicalbook.com]
- 6. Characterization of Human Pregnane X Receptor Activators Identified from a Screening of the Tox21 Compound Library - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Historical context and discovery of 4-Methoxy-1-naphthol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1194100#historical-context-and-discovery-of-4-methoxy-1-naphthol\]](https://www.benchchem.com/product/b1194100#historical-context-and-discovery-of-4-methoxy-1-naphthol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com